

# Cl-PEG4-acid molecular weight and formula

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## Compound of Interest

Compound Name: Cl-PEG4-acid

Cat. No.: B8178851

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## In-Depth Technical Guide: Cl-PEG4-acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the physicochemical properties of **Cl-PEG4-acid**, a bifunctional molecule increasingly utilized in the development of targeted therapeutics, particularly as a linker in Proteolysis Targeting Chimeras (PROTACs).

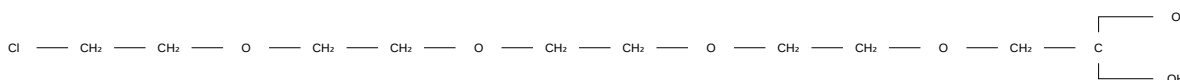
## Core Physicochemical Data

The fundamental properties of **Cl-PEG4-acid** are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

| Property           | Value  | Source    |
|--------------------|--|-----------|
| Chemical Formula   | C <sub>10</sub> H <sub>19</sub> ClO <sub>6</sub> | [1]       |
| Molecular Weight   | 270.71 g/mol                                     | [1][2][3] |
| Exact Mass         | 270.0900 u                                       | [1]       |
| CAS Number         | 158553-98-1                                      |           |
| IUPAC Name         | 14-chloro-3,6,9,12-tetraoxatetradecanoic acid    |           |
| Elemental Analysis | C: 44.37%; H: 7.07%; Cl: 13.10%; O: 35.46%       |           |

## Chemical Structure and Connectivity

The structure of **Cl-PEG4-acid** features a terminal carboxylic acid and a terminal chlorine atom, separated by a tetraethylene glycol (PEG4) spacer. This configuration allows for sequential or orthogonal conjugation to two different molecular entities.



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Caption: Chemical structure of **Cl-PEG4-acid**.

## Applications in Drug Development

**Cl-PEG4-acid** is a valuable tool in medicinal chemistry and drug development. Its primary application is as a linker in the construction of PROTACs. In this context, the carboxylic acid moiety can be coupled to a ligand for an E3 ubiquitin ligase, while the chloro group can be displaced by a nucleophile on a ligand targeting a protein of interest. The PEG4 spacer provides the necessary length and flexibility for the resulting PROTAC molecule to effectively bridge the E3 ligase and the target protein, facilitating the latter's ubiquitination and subsequent degradation by the proteasome.

## Experimental Considerations

**Storage and Stability:** For long-term storage, it is recommended to keep **Cl-PEG4-acid** at -20°C in a dry and dark environment. For short-term storage, 0-4°C is suitable. The compound is generally stable for several weeks at ambient temperature during shipping.

**Solubility:** The solubility of **Cl-PEG4-acid** should be determined empirically for specific applications and solvent systems. It is anticipated to be soluble in polar organic solvents such as DMSO, DMF, and DCM.

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## References

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